

Dimethenamid-d3 CAS number and molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Dimethenamid-d3

Cat. No.: B587684

[Get Quote](#)

Technical Data: Dimethenamid-d3

For researchers, scientists, and professionals in drug development, this document provides core technical specifications for the deuterated isotopologue of Dimethenamid, **Dimethenamid-d3**.

Chemical Identity and Properties

Dimethenamid-d3 is a labeled version of Dimethenamid, a pre-emergence herbicide. The incorporation of deuterium isotopes makes it a valuable internal standard for quantitative analysis by mass spectrometry.

Quantitative Data Summary

The key quantitative identifiers for **Dimethenamid-d3** are summarized in the table below for easy reference.

Identifier	Value	Citations
CAS Number	1246816-31-8	[1] [2] [3] [4]
Molecular Weight	278.81 g/mol	[1]
Molecular Formula	C ₁₂ H ₁₅ D ₃ ClNO ₂ S	

This guide focuses on providing the fundamental chemical identifiers for **Dimethenamid-d3**. Detailed experimental protocols and signaling pathway visualizations are highly specific to individual research applications and are beyond the scope of this document.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Dimethenamid-d3 | CAS 1246816-31-8 | LGC Standards [[lgcstandards.com](https://www.lgcstandards.com)]
- 2. usbio.net [usbio.net]
- 3. cdn.usbio.net [cdn.usbio.net]
- 4. scbt.com [scbt.com]
- To cite this document: BenchChem. [Dimethenamid-d3 CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b587684#dimethenamid-d3-cas-number-and-molecular-weight>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com